

A Technical Guide to the Physicochemical Properties of 5-(Chloromethyl)isoxazole

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Compound of Interest

Compound Name: 5-(Chloromethyl)isoxazole

Cat. No.: B1588054

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Introduction

5-(Chloromethyl)isoxazole is a pivotal heterocyclic building block in medicinal chemistry and materials science. The isoxazole scaffold is a key pharmacophore in a number of approved drugs, and the reactive chloromethyl group provides a versatile handle for further synthetic transformations. A thorough understanding of the physicochemical properties of this compound is essential for its effective use in research and development, influencing everything from reaction setup and purification to formulation and storage. This guide provides a detailed overview of the key physical properties of **5-(chloromethyl)isoxazole**, with a focus on its melting and boiling points, and outlines the experimental methodologies for their determination.

Core Physicochemical Properties

The physical state and thermal properties of **5-(chloromethyl)isoxazole** are critical parameters for its handling and application in synthesis.

Physical State and Appearance

Under standard laboratory conditions, **5-(chloromethyl)isoxazole** is a colorless to pale yellow solid. Its solid nature at room temperature is an important consideration for storage and handling, as it is generally more stable and less volatile than a liquid counterpart.

Solubility Profile

5-(Chloromethyl)isoxazole is reported to be soluble in some organic solvents, including dichloromethane and ethanol. This solubility is consistent with its molecular structure, which contains both a polar isoxazole ring and a less polar chloromethyl group. For practical applications, a more detailed solubility analysis is often required. Preliminary assessments in a range of common laboratory solvents are recommended to establish optimal conditions for reactions and purifications.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₄ CINO	[1]
Molecular Weight	117.53 g/mol	[1]
Appearance	Colorless to pale yellow solid	
Melting Point	56-57 °C	
Boiling Point	Data not available; likely susceptible to decomposition at atmospheric pressure.	[2]
Solubility	Soluble in dichloromethane and ethanol.	

Thermal Properties: Melting and Boiling Points

The melting and boiling points are fundamental physical constants that provide insights into the purity and thermal stability of a compound.

Melting Point

The melting point of **5-(chloromethyl)isoxazole** is reported to be in the range of 56-57 °C. A sharp melting point range is indicative of high purity. Broadening of the melting point range can suggest the presence of impurities.

Boiling Point: Challenges and Considerations

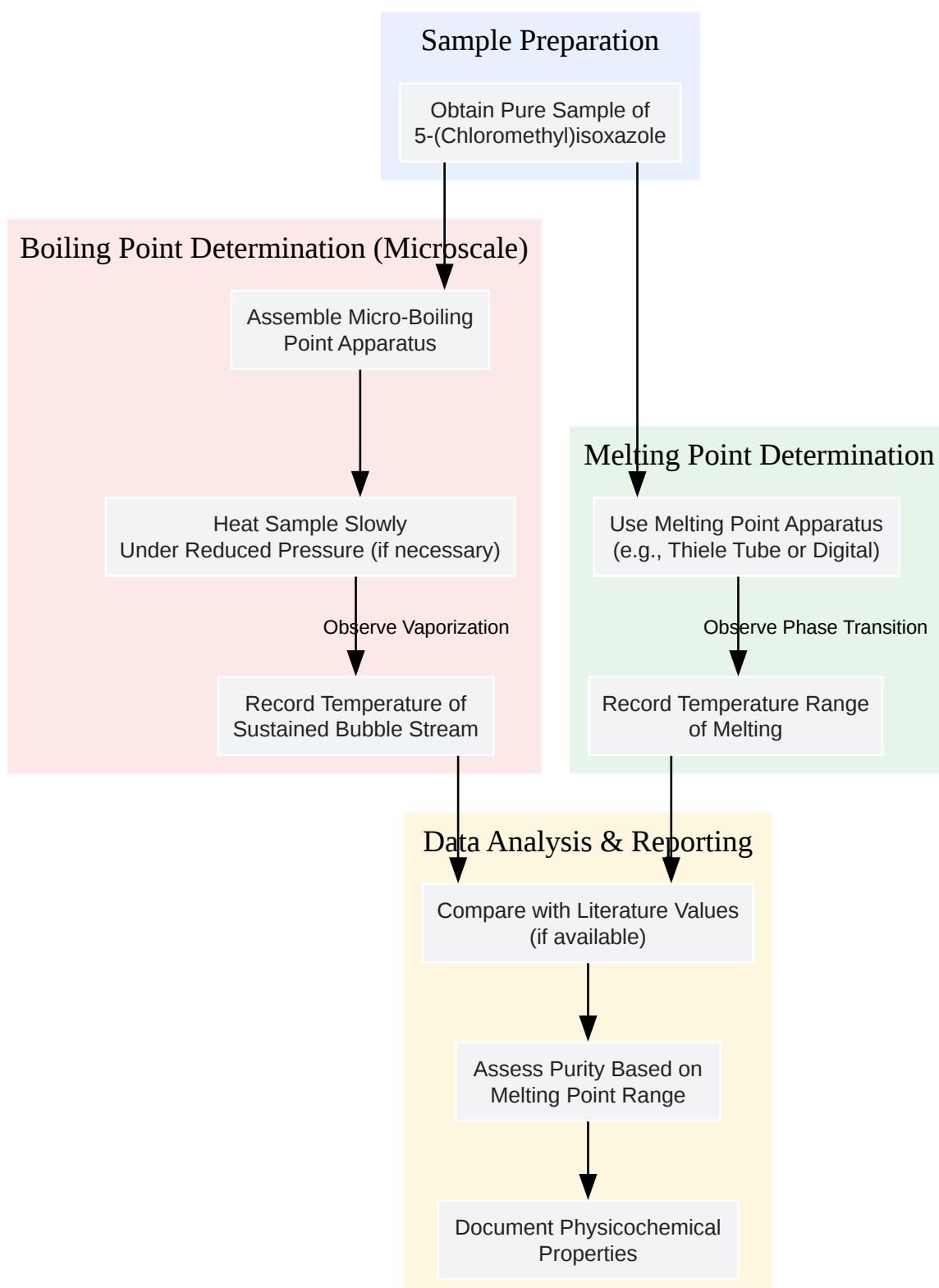
An experimental boiling point for **5-(chloromethyl)isoxazole** at atmospheric pressure is not readily available in the scientific literature.^[2] This is not uncommon for reactive heterocyclic compounds, which can be prone to decomposition at elevated temperatures. The presence of the chloromethyl group may contribute to thermal instability.

For purification purposes, vacuum distillation is the recommended technique for compounds of this nature. By reducing the pressure, the boiling point is lowered, which can mitigate the risk of decomposition. For example, a related dihydroisoxazole derivative has been reported to have a boiling point of 44-48 °C at a reduced pressure of 17-18 mbar. While not directly comparable, this illustrates the utility of vacuum distillation for this class of compounds.

Experimental Determination of Physical Properties

Accurate determination of melting and boiling points is crucial for compound characterization. The following section details the principles and methodologies for these measurements.

Workflow for Physicochemical Characterization

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Caption: Workflow for the experimental determination of the melting and boiling points of **5-(chloromethyl)isoxazole**.

Melting Point Determination via the Thiele Tube Method

The Thiele tube method is a classic and effective technique for determining the melting point of a solid.

Principle: The unique shape of the Thiele tube allows for the creation of convection currents in a heating oil bath, ensuring uniform and gradual heating of the sample.[1][3][4]

Step-by-Step Protocol:

- Sample Preparation: A small amount of finely powdered **5-(chloromethyl)isoxazole** is packed into a capillary tube, sealed at one end.
- Apparatus Assembly: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).[3][4]
- Heating: The side arm of the Thiele tube is gently heated with a small flame. The convection currents will circulate the oil, providing even heating.
- Observation: The temperature is monitored closely. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.
- Causality: A slow heating rate (1-2 °C per minute) near the expected melting point is crucial for an accurate measurement. Rapid heating can lead to a reading that is higher than the true melting point due to a lag in heat transfer from the oil to the sample and the thermometer.

Micro-Boiling Point Determination

Given the potential for thermal decomposition, a micro-boiling point determination is a suitable method as it requires only a small amount of sample.

Principle: This method determines the boiling point by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. This is visualized by a continuous stream of bubbles from an inverted capillary tube.[5][6]

Step-by-Step Protocol:

- **Sample Preparation:** A small amount of **5-(chloromethyl)isoxazole** is placed in a small test tube or fusion tube.
- **Apparatus Assembly:** A capillary tube, sealed at one end, is inverted and placed into the sample. The assembly is attached to a thermometer and placed in a heating bath (such as a Thiele tube).
- **Heating:** The apparatus is heated gently. Initially, trapped air will be expelled from the capillary tube. As the temperature approaches the boiling point, a rapid and continuous stream of vapor bubbles will emerge from the inverted capillary.
- **Observation:** The heat source is removed once a steady stream of bubbles is observed. The bubbling will slow down and stop as the liquid cools. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[6]
- **Causality:** This method is advantageous for small sample sizes and can be adapted for determinations under reduced pressure. The point at which the liquid re-enters the capillary signifies that the vapor pressure of the liquid is equal to the external pressure, which is the definition of the boiling point.

Safety and Handling

As with any chlorinated organic compound, appropriate safety precautions should be taken when handling **5-(chloromethyl)isoxazole**.

- **Personal Protective Equipment (PPE):** Wear safety glasses, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.

- Storage: Store in a tightly sealed container in a cool, dry place away from heat and incompatible materials.

Conclusion

5-(Chloromethyl)isoxazole is a valuable reagent with a defined set of physical properties that are crucial for its successful application. While its melting point is well-documented, the lack of a reported boiling point at atmospheric pressure highlights the importance of careful handling and the use of appropriate techniques like vacuum distillation for purification. The experimental protocols outlined in this guide provide a framework for the accurate characterization of this and similar heterocyclic compounds, ensuring reliable and reproducible results in a research and development setting.

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